

Application Notes and Protocols: Clodinafop-Propargyl for Grassy Weed Control in Wheat

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Compound of Interest

Compound Name: *Clodinafop-propargyl*

Cat. No.: *B133425*

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Audience: Researchers, Scientists, and Drug Development Professionals

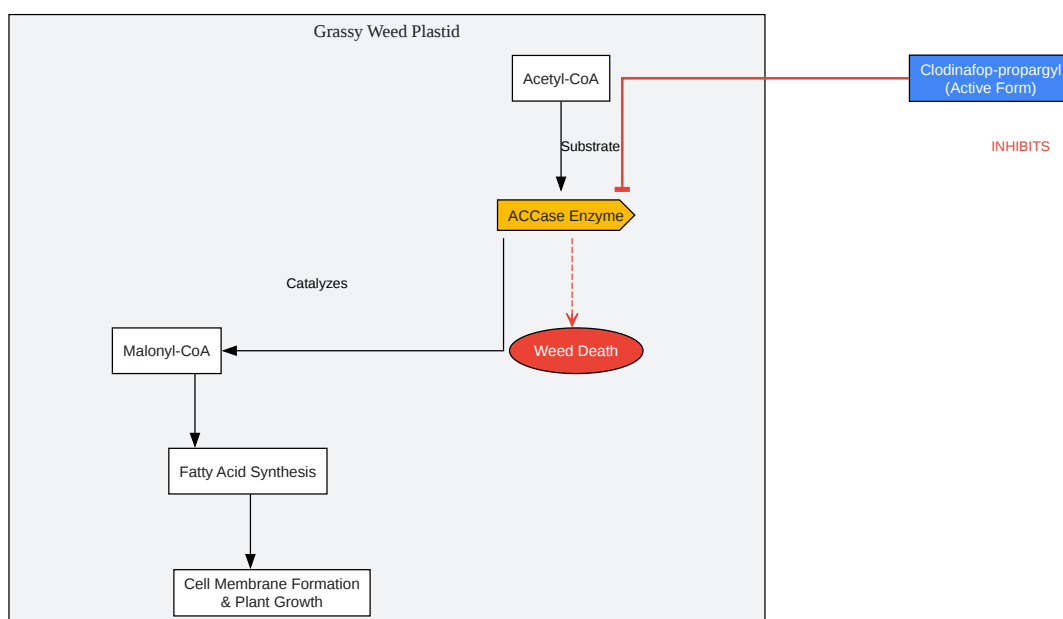
Executive Summary: **Clodinafop-propargyl** is a selective, post-emergence herbicide belonging to the aryloxyphenoxypropionate ("fop") chemical family, widely utilized for the control of annual grassy weeds in cereal crops, particularly wheat.[1][2] Its mode of action involves the inhibition of acetyl-CoA carboxylase (ACCase), a critical enzyme in fatty acid synthesis, leading to the disruption of cell membrane formation and eventual death of susceptible grass species.[1][3] Wheat exhibits tolerance due to its ability to rapidly metabolize the herbicide into inactive compounds, a process often enhanced by the inclusion of a safener, cloquintocet-mexyl, in commercial formulations.[4][5] This document provides detailed application guidelines, quantitative efficacy data, and experimental protocols for the evaluation of **clodinafop-propargyl** in a research and development context.

Mechanism of Action

Clodinafop-propargyl is a systemic herbicide absorbed through the leaves of the weed.[5] Following absorption, the propargyl ester is rapidly hydrolyzed to its biologically active acid form. This active metabolite targets and inhibits the acetyl-CoA carboxylase (ACCase) enzyme located in the plastids of grass species.[3][5][6] ACCase catalyzes the first committed step in de novo fatty acid biosynthesis: the carboxylation of acetyl-CoA to malonyl-CoA.[6] Inhibition of this enzyme halts the production of fatty acids, which are essential components for building cell membranes and for plant growth.[1][5] Consequently, meristematic activity ceases, leading to

symptoms such as chlorosis and necrosis, and ultimately, weed death within two to three weeks.[3][4]

The selectivity for wheat is based on differential metabolism. Wheat possesses a version of the ACCase enzyme that is less sensitive to the herbicide and can rapidly break down the active acid into non-toxic metabolites.[1][5] The safener cloquintocet-mexyl accelerates this metabolic degradation in the crop, further enhancing safety and allowing for effective weed control without significant phytotoxicity to the wheat.[4]



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Caption: Mechanism of action of **Clodinafop-propargyl** via ACCase inhibition.

Application Guidelines and Data

Effective use of **clodinafop-propargyl** requires careful consideration of dosage, timing, and environmental conditions. It is applied post-emergence when weeds are young and actively growing.^{[1][4]}

Target Weeds: Primarily effective against annual grassy weeds.^{[1][2]}

- Wild Oats (*Avena fatua*, *Avena ludoviciana*)^{[1][7]}
- Canary Grass (*Phalaris minor*)^{[1][7]}
- Ryegrass (*Lolium* spp.)^[1]
- Green Foxtail (*Setaria viridis*)^{[2][5]}
- Barnyard Grass (*Echinochloa* spp.)^[1]

Note: **Clodinafop-propargyl** has no activity on broadleaf weeds; therefore, it is often tank-mixed with broadleaf herbicides for complete weed control.^{[1][8]}

Data Tables

Table 1: Recommended Application Rates and Timings for **Clodinafop-Propargyl** in Wheat

Formulation	Active Ingredient (g a.i./ha)	Application Timing (Crop Stage)	Application Timing (Weed Stage)	Water Volume (L/ha)	Reference(s)
15% WDG/WP	60 - 90 g	Well-established, before canopy closure	2-4 leaf stage, early tillering	375 - 400	[7] [9] [10]
240 g/L EC	60 - 85 g (0.25 - 0.35 L/ha)	Tillering	2-4 leaf stage	150 - 300	[4] [11]
Tank Mix (15% WP)	60 g (+ Metsulfuron-methyl 4 g)	25-35 Days After Sowing (DAS)	3-leaf stage	500	[8] [9] [10]

| Tank Mix (15% WP) | 60 g (+ Carfentrazone-ethyl 20 g) | 25-35 Days After Sowing (DAS) | 3-leaf stage | 500 |[\[8\]](#)[\[12\]](#) |

Table 2: Efficacy of **Clodinafop-Propargyl** on Key Grassy Weeds in Wheat

Weed Species	Dose (g a.i./ha)	Application Time (DAS)	Weed Control Efficacy (%)	Reference(s)
Phalaris minor	60	35	>90	[7][9]
Phalaris minor	70 - 210	30 & 45	~100	[13]
Avena ludoviciana	60 - 120	40	80 - 100	[7]
Avena fatua	70 - 210	30 & 45	~100	[13]
Lolium temulentum	90	35	Effective Control	[9]
Lolium temulentum	140 - 210	30 & 45	~100	[13]

| Mixed Grassy Weeds | 60 | 35 | >90 |[7] |

Table 3: Impact of **Clodinafop-Propargyl** on Wheat Crop Safety and Yield | Dose (g a.i./ha) | Application Time (DAS) | Phytotoxicity Symptoms | Impact on Grain Yield | Reference(s) | | :--- | :--- | :--- | :--- |[7][13] | | 70 - 210 | 30 & 45 | No visible phytotoxicity on wheat. | Significantly higher than weedy check; comparable to weed-free plots. |[13] | | 90 | 40 | None observed. | At par with weed-free plots. |[7] | | 120 | 40 | Slight, temporary phytotoxicity observed, disappeared within 30 days. | Yields were not negatively impacted; comparable to lower doses. |[7] | | 75 | 35 | None observed. | Resulted in significantly higher wheat grain yield and net return. |[9] |

Note: **Clodinafop-propargyl** is highly phytotoxic to barley and should not be used on that crop. [13][14] Environmental stress, such as frost, can increase wheat sensitivity and reduce the herbicide's selectivity.[15][16]

Experimental Protocols

Protocol 1: Greenhouse Whole-Plant Bioassay for Efficacy Screening

This protocol is designed to determine the dose-response of target weed species to **clodinafop-propargyl** and to screen for potential resistance.

1. Seed Germination and Plant Cultivation:

- Collect mature seeds of the target weed species (e.g., *Lolium rigidum*, *Avena fatua*) and a known susceptible population.[17]
- Break any dormancy, if necessary (e.g., stratification, scarification).
- Sow seeds in trays filled with a standard potting mix. Once germinated, transplant uniform seedlings at the 1-2 leaf stage into individual pots (e.g., 10 cm diameter).
- Grow plants in a controlled greenhouse environment (e.g., 22/16 °C day/night temperature, 16-hour photoperiod).

2. Herbicide Preparation and Application:

- Prepare a stock solution of a commercial formulation of **clodinafop-propargyl**.
- Perform serial dilutions to create a range of doses (e.g., 0, 15, 30, 60, 120, 240 g a.i./ha). Include the recommended field rate (1x) as a central point.
- Apply herbicides when plants reach the 2-4 leaf stage using a cabinet track sprayer calibrated to deliver a precise volume (e.g., 200-300 L/ha) at a constant pressure.[18]

3. Data Collection and Analysis:

- Maintain plants in the greenhouse for 21-28 days post-application.[17][19]
- Assess plant survival (mortality percentage) for each treatment.
- Harvest the above-ground biomass for each pot, dry in an oven at 70°C for 72 hours, and record the dry weight.
- Analyze the data using dose-response curves (e.g., log-logistic regression) to calculate the GR₅₀ (dose required for 50% growth reduction) or LD₅₀ (dose required for 50% mortality) for each population.
- Calculate a Resistance Index (RI) by dividing the GR₅₀ of the putative resistant population by the GR₅₀ of the susceptible population. An RI > 2.0 often indicates resistance.

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```

Caption: Experimental workflow for a greenhouse herbicide resistance bioassay.

Protocol 2: Field Efficacy and Crop Tolerance Trial

This protocol outlines a standard field trial to evaluate the performance of **clodinafop-propargyl** under agricultural conditions.

1. Site Selection and Experimental Design:

- Select a field with a known history of infestation by target grassy weeds.
- Use a Randomized Complete Block Design (RCBD) with at least three or four replications. [\[20\]](#)
- Plot size should be adequate for representative sampling (e.g., 10 m x 3 m). [\[7\]](#)

2. Treatments and Crop Management:

- Sow a common wheat variety at the locally recommended seed rate. [\[7\]](#)[\[20\]](#)
- Treatments should include:
 - Weedy Check (untreated control).
 - Weed-Free Check (maintained by hand weeding). [\[9\]](#)
 - **Clodinafop-propargyl** at several rates (e.g., 0.5x, 1x, 2x the recommended rate). The 2x rate is critical for crop tolerance assessment. [\[21\]](#)
 - Tank-mix combinations with relevant broadleaf herbicides. [\[12\]](#)
 - A standard commercial herbicide for comparison.
- Apply herbicides at the appropriate weed and crop growth stage (e.g., 30-40 DAS) using a calibrated backpack or plot sprayer with flat fan nozzles. [\[7\]](#)

3. Data Collection:

- **Weed Control:** At 30 and 60 days after treatment (DAT), count weed density (number of plants per species) and collect weed biomass from randomly placed quadrats (e.g., 0.25 m²) within each plot.[8] Calculate Weed Control Efficiency (WCE).
- **Crop Phytotoxicity:** Visually assess crop injury (stunting, chlorosis, necrosis) at 7, 15, and 30 DAT on a 0-100% scale (0 = no injury, 100 = complete crop death).[7]
- **Yield Parameters:** At crop maturity, harvest a predetermined area from the center of each plot to measure grain yield, and record yield components like the number of effective tillers and 1000-grain weight.[7][20]

4. Data Analysis:

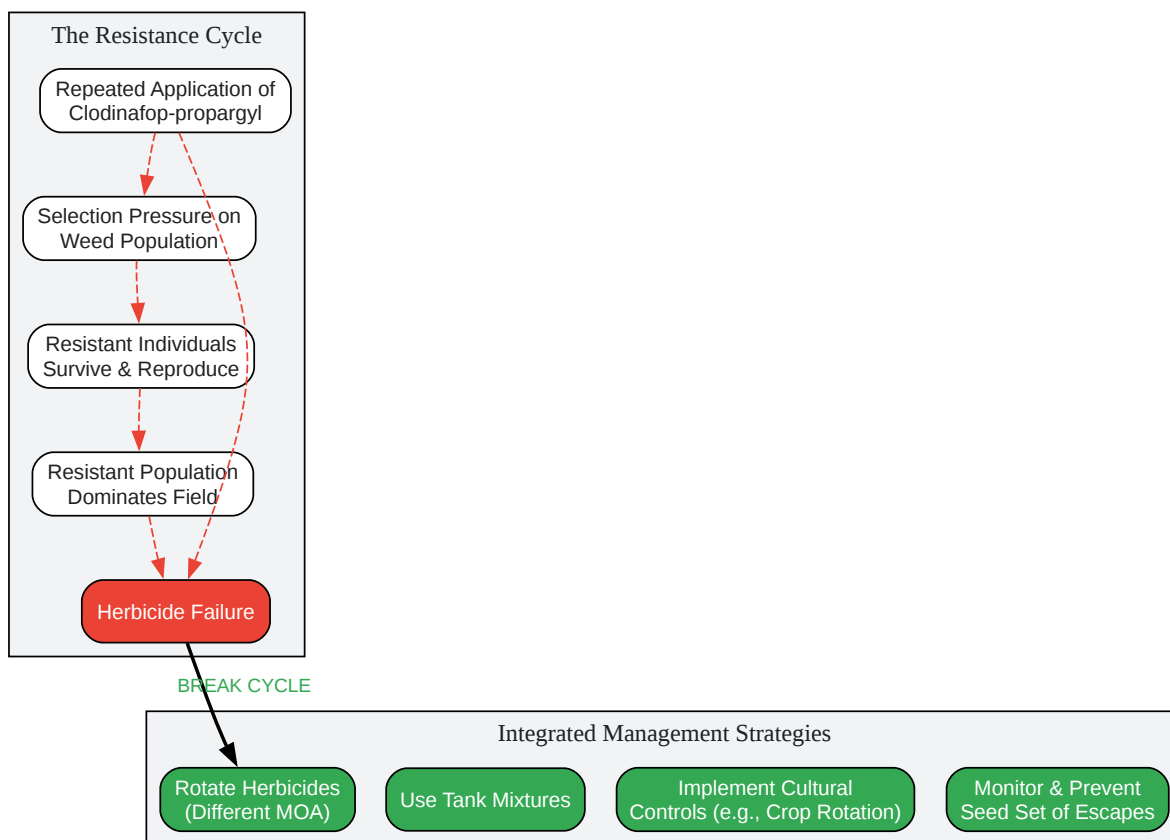
- Subject the data to Analysis of Variance (ANOVA).
- Use a mean separation test (e.g., Duncan's Multiple Range Test, Tukey's HSD) at $p \leq 0.05$ to compare treatment means for weed density, weed biomass, crop phytotoxicity, and yield.

Herbicide Resistance and Management

The repeated use of ACCase inhibitors like **clodinafop-propargyl** has led to the evolution of resistant weed populations, particularly in species like *Lolium rigidum* and *Phalaris minor*. [4][7] [22] Resistance is most commonly conferred by a target-site mutation in the ACCase gene, such as the Isoleucine-to-Leucine substitution at position 1781.[23] A robust resistance management strategy is crucial to preserve the efficacy of this herbicide.

Key Management Strategies:

- **Herbicide Rotation:** Avoid consecutive applications of herbicides with the same mode of action (Group A/1).
- **Tank Mixtures:** Use tank mixes with herbicides from different mode-of-action groups to control a broader spectrum of weeds and reduce selection pressure.[24]
- **Cultural Practices:** Implement integrated weed management (IWM) practices, including crop rotation, adjusting sowing dates, and using certified clean seed.
- **Monitoring:** Regularly monitor fields for surviving weeds after application. If resistance is suspected, test the population and prevent seed set from escapees.[25]



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Caption: Logic of herbicide resistance development and integrated mitigation strategies.

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